

A Technical Guide to the Solubility of (R)-(+)-Methylsuccinic Acid in Organic Solvents

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Compound of Interest

Compound Name: (R)-(+)-Methylsuccinic acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **(R)-(+)-Methylsuccinic acid** in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering both qualitative and semi-quantitative solubility data, detailed experimental protocols for solubility determination, and a visualization of a relevant biosynthetic pathway.

Introduction

(R)-(+)-Methylsuccinic acid, a chiral dicarboxylic acid, is a versatile building block in the synthesis of pharmaceuticals and other specialty chemicals. Its stereochemistry plays a crucial role in the biological activity of many active pharmaceutical ingredients (APIs). A thorough understanding of its solubility in different organic solvents is paramount for its application in synthesis, purification, and formulation processes. This guide aims to consolidate the available solubility information and provide practical methodologies for its determination.

Solubility Data

The solubility of **(R)-(+)-Methylsuccinic acid** is influenced by the polarity of the solvent and its ability to form hydrogen bonds. The following tables summarize the available qualitative and semi-quantitative solubility data.

Table 1: Qualitative Solubility of (R)-(+)-Methylsuccinic Acid

Solvent Class	Solubility Description	Reference
Water	Soluble	[1]
Alcohols	Soluble	[1]
Ethers	Soluble	[1]
Ketones	Slightly Soluble	[1]
Esters	Slightly Soluble	[1]

Table 2: Semi-Quantitative Solubility of Methylsuccinic Acid (Racemate)

Solvent	Solubility (mg/mL)	Reference
Dimethylformamide (DMF)	30	
Dimethyl sulfoxide (DMSO)	30	
Ethanol	30	
Phosphate Buffered Saline (PBS, pH 7.2)	10	

Note: The data in Table 2 is for the racemic mixture of methylsuccinic acid. The solubility of the individual enantiomers is expected to be similar in achiral solvents.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for (R)-(+)-Methylsuccinic acid in specific solvent systems, the following experimental protocols are provided as a guideline. The most common and reliable method for determining the equilibrium solubility of a solid in a liquid is the static equilibrium method, often referred to as the "shake-flask" method.

Static Equilibrium (Shake-Flask) Method

This method involves creating a saturated solution of the compound in the solvent of interest at a constant temperature and then determining the concentration of the solute in the solution.

Materials and Apparatus:

- **(R)-(+)-Methylsuccinic acid** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for concentration determination

Procedure:

- **Sample Preparation:** Add an excess amount of **(R)-(+)-Methylsuccinic acid** to a known volume of the organic solvent in a sealed flask. The excess solid is crucial to ensure that a true equilibrium with the solid phase is reached.
- **Equilibration:** Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period to allow the system to reach equilibrium. The time required for equilibration can vary depending on the solvent and the compound's dissolution rate and should be determined experimentally (typically 24-72 hours).
- **Phase Separation:** Once equilibrium is reached, allow the mixture to stand undisturbed at the same temperature for a period to allow the excess solid to settle. Carefully withdraw a sample of the supernatant using a syringe and filter it through a membrane filter that is compatible with the solvent to remove all undissolved solids.

- **Concentration Analysis:** Accurately dilute the filtered saturated solution with the same solvent. Analyze the concentration of **(R)-(+)-Methylsuccinic acid** in the diluted solution using a validated analytical method, such as HPLC with UV detection.
- **Calculation:** Calculate the solubility of **(R)-(+)-Methylsuccinic acid** in the solvent at the specified temperature based on the measured concentration and the dilution factor.

Gravimetric Method

For a simpler, albeit potentially less precise, determination of solubility, a gravimetric method can be employed.

Materials and Apparatus:

- **(R)-(+)-Methylsuccinic acid** (high purity)
- Selected organic solvent
- Thermostatically controlled environment
- Analytical balance
- Evaporating dish
- Filtration apparatus

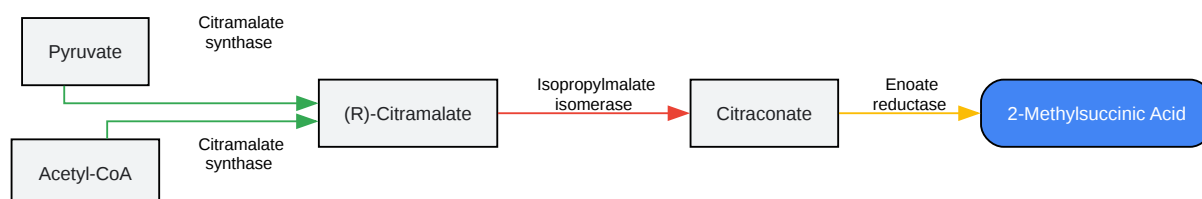
Procedure:

- **Prepare a Saturated Solution:** Prepare a saturated solution of **(R)-(+)-Methylsuccinic acid** in the chosen solvent at a specific temperature as described in the static equilibrium method.
- **Sample and Weigh:** Accurately weigh a clean, dry evaporating dish. Pipette a known volume of the clear, filtered saturated solution into the evaporating dish and weigh it again to determine the mass of the solution.
- **Evaporation:** Carefully evaporate the solvent from the solution. This can be done at room temperature in a fume hood or at a slightly elevated temperature, ensuring the **(R)-(+)-Methylsuccinic acid** does not decompose.

- **Drying and Weighing:** Once the solvent has completely evaporated, dry the residue in an oven at a suitable temperature until a constant weight is achieved. Cool the dish in a desiccator and weigh it accurately.
- **Calculation:** The difference between the final weight of the dish with the residue and the initial weight of the empty dish gives the mass of the dissolved **(R)-(+)-Methylsuccinic acid**. The mass of the solvent is the difference between the mass of the solution and the mass of the dissolved acid. The solubility can then be expressed as grams of solute per 100 grams of solvent or other desired units.

Visualization of a Relevant Pathway

To provide further context for the application of **(R)-(+)-Methylsuccinic acid**, a diagram of a biosynthetic pathway for 2-methylsuccinic acid is presented below. This pathway highlights the enzymatic conversions leading to the formation of this dicarboxylic acid.



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Caption: A simplified diagram of a biosynthetic pathway for 2-Methylsuccinic Acid.

Conclusion

This technical guide provides a foundational understanding of the solubility of **(R)-(+)-Methylsuccinic acid** in organic solvents. While comprehensive quantitative data remains an area for further investigation, the provided qualitative and semi-quantitative information, coupled with detailed experimental protocols, offers a strong starting point for researchers and professionals. The visualization of the biosynthetic pathway further enriches the context of this important chiral molecule in scientific research and development. It is recommended that for any critical application, the solubility be determined experimentally under the specific conditions of use.

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References

- 1. chembk.com [chembk.com]
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